

Application Notes and Protocols for Supercritical CO2 Dyeing with Disperse Red 82

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Compound of Interest

Compound Name: Disperse Red 82

Cat. No.: B082367

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Supercritical fluid dyeing (SFD) offers a sustainable, water-free alternative to conventional aqueous dyeing methods. This technology utilizes carbon dioxide in its supercritical state (above 31.1 °C and 73.8 bar) as a dyeing medium. In this state, CO2 exhibits properties of both a liquid and a gas, allowing it to effectively dissolve non-polar solutes like disperse dyes and transport them into the polymer matrix of synthetic fibers, particularly polyester. The use of supercritical CO2 eliminates the need for water, reducing effluent generation and energy consumption, as a drying step is not required. Furthermore, over 90% of the CO2 can be recycled. **Disperse Red 82**, an anthraquinone dye, is well-suited for this process due to its solubility in supercritical CO2. These application notes provide a detailed protocol for the use of **Disperse Red 82** in the supercritical CO2 dyeing of polyester.

Data Presentation

The efficiency of supercritical CO2 dyeing is highly dependent on the process parameters. The following tables summarize the solubility of **Disperse Red 82** and typical dyeing conditions, along with their impact on color yield (K/S values).

Table 1: Solubility of **Disperse Red 82** in Supercritical CO2

Temperature (°C)	Pressure (MPa)	Solubility (mol fraction)
80	20	Data not available
100	20	Data not available
120	20	Data not available
80	25	Data not available
100	25	Data not available
120	25	Data not available
80	30	Data not available
100	30	Data not available
120	30	Data not available

Note: Specific solubility data for **Disperse Red 82** was not found in the search results. However, it is known that the solubility of disperse dyes in supercritical CO₂ increases with both pressure and temperature. The addition of a co-solvent like ethanol can also significantly enhance solubility.

Table 2: Typical Process Parameters for Supercritical CO₂ Dyeing of Polyester with Disperse Dyes

Parameter	Typical Range	Unit	Notes
Temperature	80 - 140	°C	Affects dye solubility and fiber swelling. Higher temperatures generally increase dye uptake. [1]
Pressure	17 - 29	MPa	Directly influences CO2 density, a key factor for dye solubility and penetration. [2] [3]
Dyeing Time	20 - 90	minutes	Shorter than conventional methods due to high diffusion rates in the supercritical fluid. [2]
Dye Concentration	1 - 4	% owf*	The amount of dye is calculated based on the weight of the fabric. [3]
CO2 Flow Rate	20 - 40	mL/min	In dynamic systems, this affects the dissolution kinetics of the dye.

% owf: on weight of fabric

Table 3: Effect of Process Parameters on Color Yield (K/S) for Disperse Dyes on Polyester

Temperature (°C)	Pressure (MPa)	Time (min)	Dye Concentration (% owf)	Resulting K/S Value
100	25	60	2	Moderate
120	25	60	2	High
120	20	60	2	Moderate-High
120	25	30	2	Moderate
120	25	60	1	Low-Moderate
120	25	60	4	Very High

Note: This table represents general trends observed in supercritical CO2 dyeing with disperse dyes. Specific K/S values for **Disperse Red 82** will depend on the exact experimental conditions and measurement techniques. The color strength (K/S) generally increases with rising temperature and pressure.[\[3\]](#)[\[4\]](#)

Experimental Protocols

Protocol 1: Supercritical CO2 Dyeing of Polyester Fabric

Objective: To dye polyester fabric with **Disperse Red 82** using a supercritical CO2 medium.

Materials & Equipment:

- Polyester fabric (pre-cleaned)
- **Disperse Red 82** (as a fine powder)
- High-pressure dyeing vessel (autoclave) with temperature and pressure controls
- High-pressure pump for CO2
- CO2 cylinder (purity $\geq 99.5\%$)
- Heating system (e.g., heating jacket or oil bath)

- System for pressure release and CO2 recycling

Procedure:

- Sample Preparation:
 - Cut a sample of pre-cleaned polyester fabric to a desired size (e.g., 5 grams) and weigh it accurately.
 - Accurately weigh the required amount of **Disperse Red 82** powder (e.g., 2% on the weight of fabric).
- Loading the Vessel:
 - Place the polyester fabric sample and the dye powder inside the high-pressure dyeing vessel. Ensure the fabric is loosely arranged to allow for even dye distribution.
- Sealing and Purging:
 - Securely seal the dyeing vessel.
 - Purge the system with low-pressure CO2 gas for 2-3 minutes to remove any residual air.
- Pressurization and Heating:
 - Begin pumping liquid CO2 into the vessel until the desired pressure (e.g., 25 MPa) is reached.
 - Start the heating system and bring the vessel to the target dyeing temperature (e.g., 120 °C) at a controlled rate (e.g., 2-3 °C/min).
- Dyeing:
 - Once the target temperature and pressure are stable, maintain these conditions for the desired dyeing duration (e.g., 60 minutes).
 - If the system allows, gentle agitation or circulation of the supercritical fluid can be employed to ensure uniform dyeing.

- Cooling and Depressurization:
 - After the dyeing period, cool the vessel down to below 50 °C.
 - Slowly and carefully release the pressure. As the CO₂ returns to its gaseous state, its solvent power decreases, and any undissolved dye will precipitate. The CO₂ can be captured for recycling.
- Sample Removal:
 - Once the vessel is fully depressurized, open it and remove the dyed polyester sample.

Protocol 2: Post-Dyeing Reduction Clearing

Objective: To remove any residual dye particles adhering to the surface of the dyed fabric, which can improve the rubbing fastness of the dyeing.

Materials:

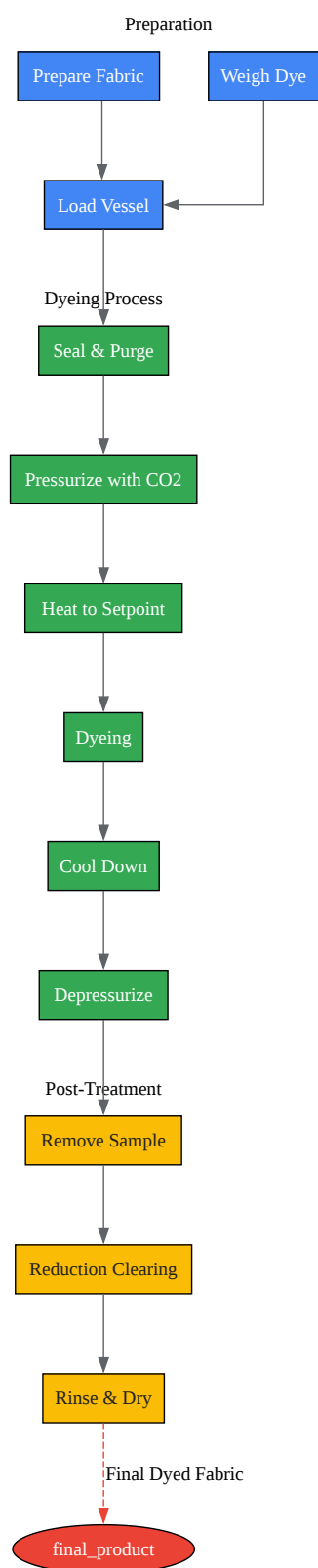
- Dyed polyester sample from Protocol 1
- Sodium dithionite (2 g/L)
- Sodium hydroxide (2 g/L)
- Deionized water
- Beaker
- Heating stirrer

Procedure:

- Prepare Clearing Solution: Prepare a solution containing 2 g/L sodium dithionite and 2 g/L sodium hydroxide in deionized water.
- Treatment: Immerse the dyed polyester fabric in the clearing solution at 60-70 °C for 15-20 minutes with gentle stirring.

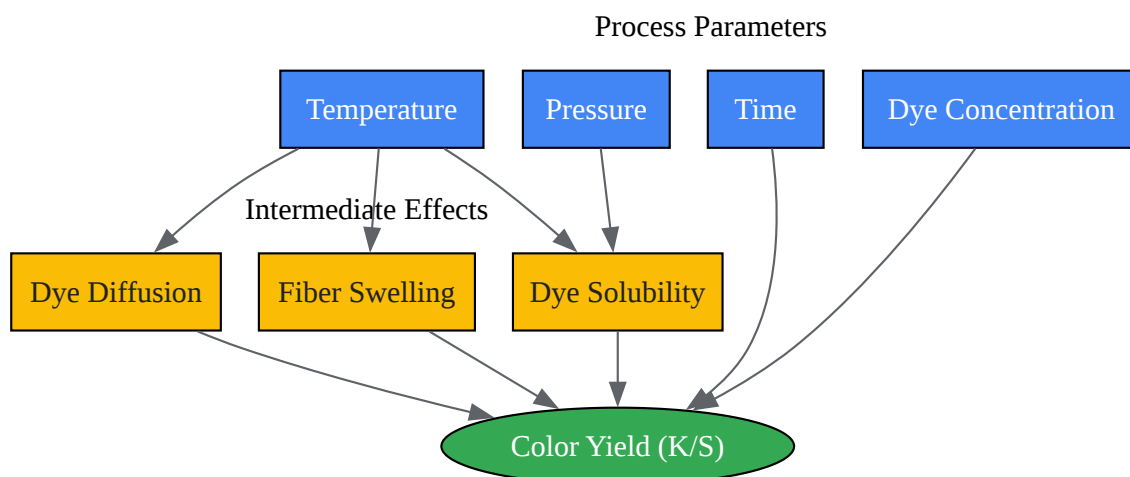
- Rinsing: Remove the fabric from the clearing solution and rinse it thoroughly with warm, then cold, deionized water until the rinsing water is clear.
- Drying: Air-dry the cleaned fabric.

Visualizations



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Caption: Experimental workflow for supercritical CO₂ dyeing.



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Caption: Relationship of parameters affecting dyeing outcome.

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